

Lithium Phenylacetylide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lithium phenylacetylide*

Cat. No.: *B1226569*

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CAS Number: 4440-01-1

This guide provides an in-depth overview of **lithium phenylacetylide**, a critical reagent in organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, molecular structure, and common experimental protocols.

Core Chemical and Physical Properties

Lithium phenylacetylide is an organolithium compound valued for its role as a strong nucleophile and base. It is primarily utilized to introduce the phenylethynyl group into a variety of molecular scaffolds.[1] It is commercially available, often as a solution in tetrahydrofuran (THF).[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **lithium phenylacetylide** for easy reference and comparison.

Property	Value	Source
CAS Number	4440-01-1	[1][2][3][4][5][6]
Molecular Formula	C ₈ H ₅ Li	[3][4][6]
Molecular Weight	108.07 g/mol	[2]
Appearance	Colorless to pale yellow solid/crystalline powder	[3]
Melting Point	70-74 °C	[3]
Density	0.91 g/mL at 25 °C (for 1.0 M solution in THF)	[1][2]
Flash Point	-17 °C (1.4 °F) (for 1.0 M solution in THF)	[2]
Solubility	Soluble in non-polar solvents such as ether and benzene.	[3]

Molecular Structure

Lithium phenylacetylide consists of a lithium cation (Li⁺) and a phenylacetylide anion (C₆H₅C≡C⁻). The ionic bond between the lithium and the terminal acetylenic carbon is a key feature of its reactivity.

Caption: Molecular structure of **lithium phenylacetylide**.

Experimental Protocols

A common and efficient method for the preparation of **lithium phenylacetylide** involves the deprotonation of phenylacetylene with an organolithium base, typically n-butyllithium (n-BuLi).

Synthesis of Lithium Phenylacetylide from Phenylacetylene

Objective: To prepare a solution of **lithium phenylacetylide** for use in subsequent reactions.

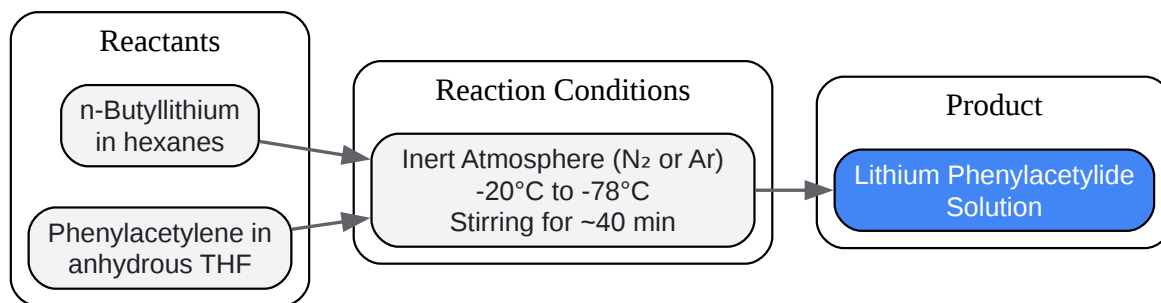
Materials:

- Phenylacetylene
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous tetrahydrofuran (THF)
- Anhydrous solvent for quenching (e.g., saturated aqueous ammonium chloride)
- Nitrogen or Argon gas for inert atmosphere
- Dry glassware

Procedure:

- Under an inert atmosphere (nitrogen or argon), a solution of phenylacetylene in anhydrous tetrahydrofuran is prepared in a flame-dried flask.
- The solution is cooled to a low temperature, typically -20 °C to -78 °C, using a suitable cooling bath.^[5]
- A solution of n-butyllithium in hexanes is added dropwise to the stirred phenylacetylene solution.^[5]
- The reaction mixture is stirred at the same low temperature for a period of time, for instance, 40 minutes, to ensure complete formation of the **lithium phenylacetylide**.^[5] This results in a solution of lithio-phenylacetylene.^[5]

Reaction Scheme:



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Caption: Workflow for the synthesis of **lithium phenylacetylide**.

General Protocol for Reaction with Electrophiles

Lithium phenylacetylide is a potent nucleophile that readily reacts with a wide range of electrophiles. A general procedure for such a reaction is outlined below.

Procedure:

- The freshly prepared solution of **lithium phenylacetylide** is maintained at a low temperature (e.g., -78 °C).
- A solution of the electrophile in an anhydrous solvent (e.g., THF) is added dropwise to the stirred **lithium phenylacetylide** solution.
- The reaction mixture is stirred at the low temperature for a specified time, for example, 2 hours, to allow for complete reaction.^[5]
- The reaction is then quenched by the addition of a suitable reagent, such as a saturated aqueous solution of ammonium chloride.^[5]
- The product is subsequently extracted from the aqueous layer using an organic solvent (e.g., ethyl acetate), dried, and purified, typically by column chromatography.^[5]

This versatile reagent is instrumental in the construction of complex organic molecules, finding applications in the synthesis of pharmaceuticals, natural products, and advanced materials.

Proper handling under inert and anhydrous conditions is crucial for its successful application.

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References

- 1. lookchem.com [lookchem.com]
- 2. 苯乙炔锂 溶液 1.0 M in THF | Sigma-Aldrich [sigmaaldrich.com]
- 3. chembk.com [chembk.com]
- 4. Lithium phenylacetylide | C₈H₅Li | CID 3437284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. prepchem.com [prepchem.com]
- 6. Page loading... [guidechem.com]
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